



Application Notes and Protocols for GSK3368715 Hydrochloride in Cell Culture

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Compound of Interest		
Compound Name:	GSK3368715 hydrochloride	
Cat. No.:	B10823057	Get Quote

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Introduction

GSK3368715, also known as EPZ019997, is a first-in-class, orally active, potent, and selective inhibitor of Type I protein arginine methyltransferases (PRMTs).[1][2] It functions as a reversible and S-adenosyl-L-methionine (SAM) uncompetitive inhibitor, targeting PRMT1, PRMT3, PRMT4, PRMT6, and PRMT8.[3][4] Dysregulation of Type I PRMTs is implicated in various cancers, making them attractive therapeutic targets.[5][6] GSK3368715 induces anti-proliferative effects across a broad range of hematological and solid tumor cell lines by altering arginine methylation states on numerous substrates.[7]

The primary mechanism of action involves the inhibition of the formation of asymmetric dimethylarginine (ADMA), leading to an accumulation of monomethylarginine (MMA) and symmetric dimethylarginine (SDMA).[6] This shift in methylation patterns affects various cellular processes, including gene expression, RNA metabolism, DNA damage response, and signal transduction pathways.[5][6]

Data Presentation Enzymatic Inhibitory Activity

GSK3368715 hydrochloride demonstrates potent inhibition of several Type I PRMT enzymes, with low nanomolar IC50 values.



Target Enzyme	IC50 (nM)		
PRMT1	3.1		
PRMT8	1.7		
PRMT6	5.7		
PRMT4 (CARM1)	1148		
PRMT3	48		
Table 1. In vitre enzymatic inhibitory activity of			

Table 1: In vitro enzymatic inhibitory activity of GSK3368715 against various PRMT isoforms.

[3][4]

Cellular Proliferation and Viability

GSK3368715 has shown significant anti-proliferative activity in a wide array of cancer cell lines. The sensitivity to the compound is cell-line dependent.

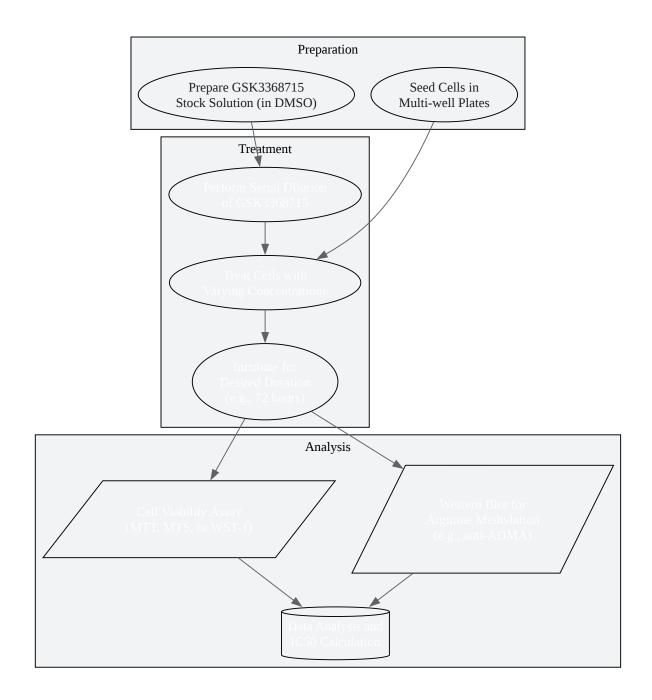
Cell Line	Cancer Type	IC50 / gIC50 (nM)	Notes
Toledo	Diffuse Large B-cell Lymphoma	59	Exhibits a cytotoxic response.
HCT-116	Colon Carcinoma	38,250 (38.25 μM)	Assessed by CCK-8 assay.
Various	Pancreatic, Breast, Renal	Not specified	Significant tumor growth reduction in xenograft models.
Table 2: Cellular anti- proliferative activity of GSK3368715 in selected cancer cell lines.[3]			



It has been reported that GSK3368715 shows 50% or more growth inhibition in the majority of 249 cancer cell lines tested, representing 12 different tumor types.[3][4] Lymphoma, breast cancer, and multiple myeloma cell lines are among the most sensitive.

Signaling Pathways





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